

# Application Notes and Protocols: HfB<sub>2</sub> in Refractory Crucibles for Metal Melting

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## Compound of Interest

Compound Name: *Hafnium diboride*

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These application notes provide a comprehensive overview of the use of **Hafnium Diboride** (HfB<sub>2</sub>) as a key component in refractory crucibles for high-temperature metal melting applications. The exceptional properties of HfB<sub>2</sub>, including its extremely high melting point, good thermal conductivity, and chemical inertness, make it a promising material for containing and melting a variety of metals, particularly those with high melting points and high reactivity.

## Key Properties of HfB<sub>2</sub> for Crucible Applications

**Hafnium Diboride** is an ultra-high temperature ceramic (UHTC) with a unique combination of properties that make it suitable for use in refractory crucibles.<sup>[1]</sup> When combined with other materials like Silicon Carbide (SiC), its oxidation resistance and other properties can be further enhanced. A summary of the key physical and mechanical properties of HfB<sub>2</sub> is presented in Table 1.

Table 1: Physical and Mechanical Properties of **Hafnium Diboride** (HfB<sub>2</sub>) and HfB<sub>2</sub>-SiC Composites

Property	HfB <sub>2</sub>	HfB <sub>2</sub> - 20 vol% SiC	Reference
Melting Point (°C)	~3250	>3000	[1][2]
Density (g/cm <sup>3</sup> )	~11.2	~8.8	[1]
Thermal Conductivity (W/m·K)	60 - 104 (at RT)	~70 (at RT)	[3]
Flexural Strength (MPa)	340 (RT - 1600°C)	597 (at RT)	[3][4]
Vickers Hardness (GPa)	~28	19.8	[3]
Young's Modulus (GPa)	~480	-	[3]

## Applications in Metal Melting

The primary application of HfB<sub>2</sub>-based crucibles is in the melting of high-temperature and reactive metals where traditional crucible materials like alumina, zirconia, or graphite may fail or contaminate the melt.

### Melting of High-Temperature Metals and Alloys

Due to its high melting point and good thermal shock resistance, HfB<sub>2</sub> is a candidate for crucibles used in melting refractory metals and superalloys.

### Melting of Reactive Metals

Metals like titanium and its alloys are highly reactive in their molten state, readily reacting with and dissolving many conventional crucible materials.[5][6][7] The chemical stability of HfB<sub>2</sub> makes it a potential candidate for such applications, although interactions can still occur at very high temperatures.

## Chemical Compatibility and Performance Data

The compatibility of the crucible material with the molten metal is critical to prevent contamination of the melt and ensure the longevity of the crucible. The interaction between a

crucible and molten metal can involve chemical reactions and physical erosion.[5]

Table 2: Chemical Compatibility and Performance of HfB<sub>2</sub>-based Crucibles with Various Molten Metals

Molten Metal/Alloy	Maximum Recommended Temperature (°C)	Observations and Interactions	Reference
Nickel (Ni)	~1520	Good wetting with a contact angle of approximately 20°. Dissolution of HfB <sub>2</sub> into the molten nickel can occur.	[8]
Nickel-Titanium (Ni-Ti) Alloys	~1520	Faster wetting kinetics compared to pure nickel, with a final contact angle below 10°. Formation of a titanium-rich reaction product at the interface.	[8]
Nickel-Boron (Ni-B) Alloys	~1520	Complete wetting and fast spreading with minor dissolution of the ceramic.	[8]
Zirconium (Zr) Alloys	Up to 1400	Excellent compatibility observed between HfB <sub>2</sub> -SiC and Zr-4 alloy.	[9]
Steel	Data not available	Slag interaction is a major concern, leading to dissolution and erosion of the refractory material.[10] [11]	
Aluminum (Al) Alloys	Data not available	Molten aluminum is highly reactive and can react with many	

		ceramics. Iron from steel crucibles is known to dissolve in molten aluminum.[12] [13]
Titanium (Ti) Alloys	Data not available	Molten titanium is extremely reactive, posing a significant challenge for any crucible material.[5][6] [7]

Further research is required to establish quantitative performance data for HfB<sub>2</sub> crucibles with molten steel, aluminum, and titanium alloys.

## Experimental Protocols

### Protocol for Fabrication of HfB<sub>2</sub>-SiC Composite Crucibles by Hot Pressing

This protocol describes a general procedure for the fabrication of a dense HfB<sub>2</sub>-SiC composite crucible using the hot pressing technique.

Materials and Equipment:

- HfB<sub>2</sub> powder (<5 µm particle size)
- SiC powder (<1 µm particle size)
- Binder (e.g., paraffin wax, polyvinyl alcohol)
- Solvent for binder
- Ball mill
- Graphite die and punches for hot press

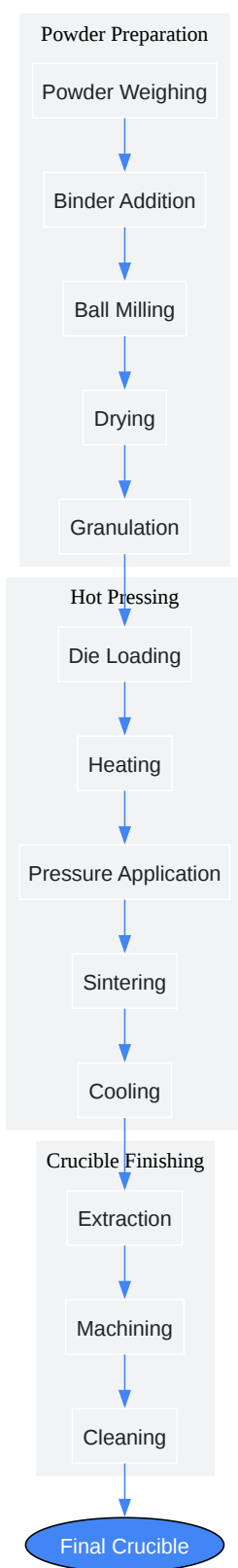
- Hot press furnace with controlled atmosphere (e.g., Argon)
- Diamond cutting and grinding equipment

Procedure:

- Powder Preparation:
  - Weigh the desired amounts of  $\text{HfB}_2$  and SiC powders (e.g., for a  $\text{HfB}_2$ -20 vol% SiC composite).
  - Add the binder dissolved in a suitable solvent to the powder mixture.
  - Ball mill the mixture for several hours to ensure homogeneity and reduce particle size.
  - Dry the milled powder to remove the solvent.
  - Granulate the dried powder by passing it through a sieve.
- Hot Pressing:
  - Coat the inner surfaces of the graphite die and punches with a boron nitride spray to prevent reaction with the  $\text{HfB}_2$  powder.
  - Load the granulated powder into the graphite die.
  - Place the die assembly into the hot press furnace.
  - Heat the assembly under a controlled argon atmosphere to the sintering temperature (typically 1800-2000°C) at a controlled heating rate.[\[2\]](#)[\[14\]](#)
  - Apply a uniaxial pressure (typically 30-50 MPa) once the sintering temperature is reached.[\[15\]](#)
  - Hold at the sintering temperature and pressure for a specified duration (e.g., 60-120 minutes) to allow for densification.
  - Cool the furnace down to room temperature at a controlled rate.

- Crucible Finishing:
  - Extract the densified ceramic billet from the die.
  - Use diamond tools to machine the billet into the final crucible shape and dimensions.
  - Clean the crucible to remove any contaminants from the machining process.

Experimental Workflow for HfB<sub>2</sub>-SiC Crucible Fabrication



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Caption: A flowchart illustrating the major steps in the fabrication of a HfB<sub>2</sub>-SiC composite crucible via hot pressing.

## Protocol for Molten Metal Compatibility Testing (Sessile Drop Method)

This protocol outlines the sessile drop method for evaluating the wettability and interfacial reactions between a molten metal and a HfB<sub>2</sub> substrate.<sup>[8][16]</sup> This test provides crucial data on the contact angle, which is an indicator of wetting, and allows for post-test analysis of the metal-ceramic interface.

### Materials and Equipment:

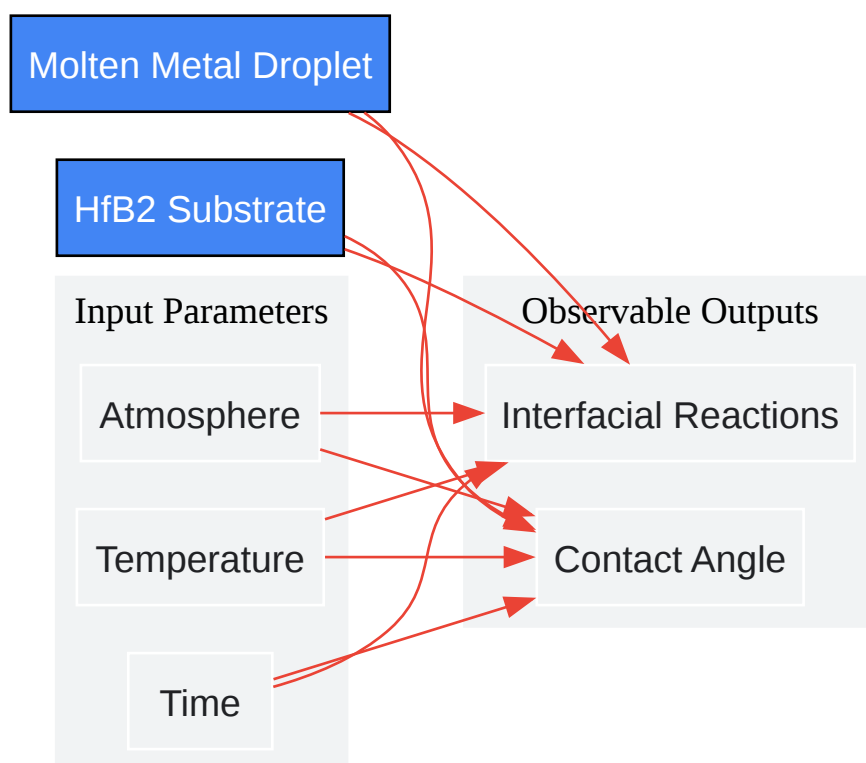
- Polished HfB<sub>2</sub> or HfB<sub>2</sub>-composite substrate
- Metal wire or small pieces of the metal to be tested
- High-temperature vacuum or controlled atmosphere furnace with a viewing port
- High-resolution camera with a telephoto lens for image capture
- Image analysis software to measure contact angles
- Sessile drop apparatus with a mechanism to place the metal onto the substrate at temperature

### Procedure:

- Sample Preparation:
  - Ensure the HfB<sub>2</sub> substrate has a flat, polished surface.
  - Clean the substrate and the metal sample to remove any surface contaminants.
- Experimental Setup:
  - Place the HfB<sub>2</sub> substrate on the sample stage within the furnace.

- Position the camera to have a clear profile view of the substrate.
- Evacuate the furnace chamber and backfill with an inert gas (e.g., Argon) to the desired pressure.
- Testing:
  - Heat the furnace to the desired melting temperature of the test metal.
  - Once the temperature is stable, place the metal sample onto the  $\text{HfB}_2$  substrate.
  - Record images of the molten metal droplet on the substrate at regular intervals.
  - Hold at the test temperature for a predetermined duration to observe changes in the contact angle over time.
  - Cool the furnace down to room temperature.
- Analysis:
  - Analyze the recorded images to measure the contact angle between the molten metal and the substrate as a function of time.
  - Carefully remove the solidified droplet and substrate for cross-sectional analysis using Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDS) to examine the interfacial reaction products.

Logical Relationship in Sessile Drop Test



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Caption: A diagram showing the relationships between input parameters and observable outputs in a sessile drop experiment.

## Protocol for Crucible Corrosion and Wear Testing

This protocol describes a static immersion test to evaluate the corrosion and wear of a HfB<sub>2</sub> crucible by a molten metal.

Materials and Equipment:

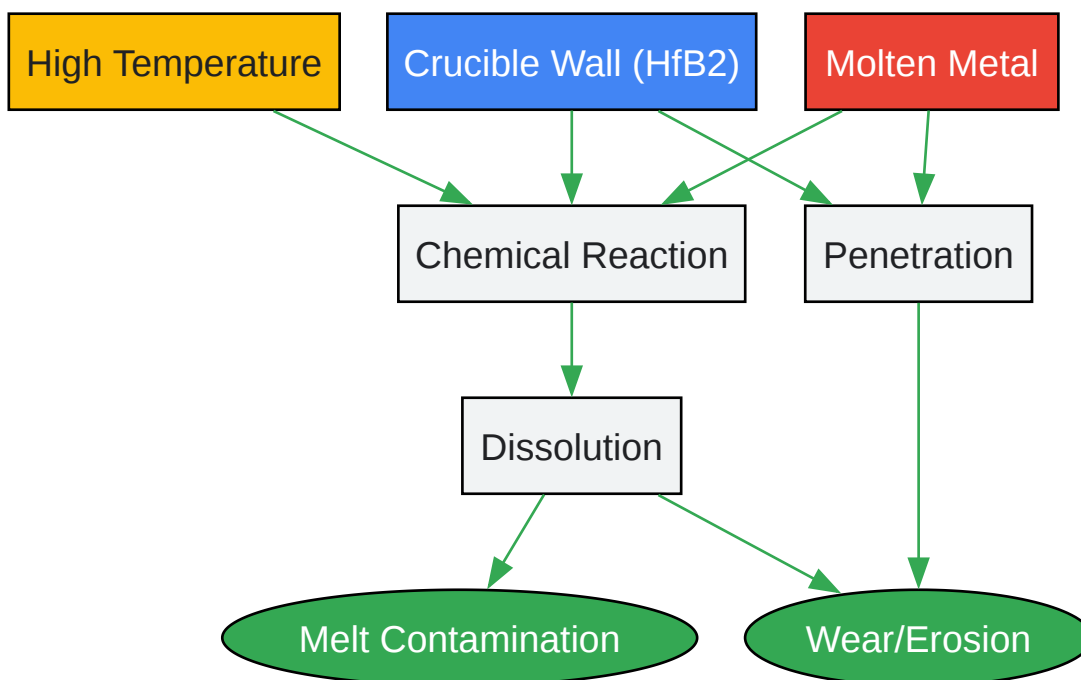
- HfB<sub>2</sub> or HfB<sub>2</sub>-composite crucible
- Metal to be melted
- High-temperature furnace (induction or resistance) with a controlled atmosphere
- Thermocouple for temperature measurement
- Equipment for sectioning and polishing the crucible after the test

- Scanning Electron Microscope (SEM) with EDS for microstructural and chemical analysis

#### Procedure:

- Pre-Test Characterization:
  - Measure the initial dimensions and weight of the crucible.
  - Characterize the initial microstructure of the crucible material.
- Melting and Immersion:
  - Place the metal charge into the  $\text{HfB}_2$  crucible.
  - Position the crucible in the furnace.
  - Heat the furnace under a controlled atmosphere to the desired melting temperature and hold for a specified duration (e.g., several hours or days).
  - Monitor and record the temperature throughout the test.
- Post-Test Analysis:
  - Cool the furnace and carefully remove the crucible with the solidified metal.
  - Section the crucible and the solidified metal vertically.
  - Prepare the cross-section for metallographic analysis.
  - Use SEM and EDS to examine the crucible-metal interface for signs of reaction, dissolution, and penetration of the molten metal into the crucible wall.
  - Measure the change in the crucible wall thickness to quantify the wear.
  - Analyze the solidified metal for any contamination from the crucible material.

#### Signaling Pathway of Crucible Degradation



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